

Synthesis of 2-Methyl-3-hydroxy-6-iodopyridine: An Application and Protocol Guide

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Compound of Interest

Compound Name: 2-Methyl-3-hydroxy-6-iodopyridine

CAS No.: 848952-39-6

Cat. No.: B1589881

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This comprehensive guide provides a detailed, step-by-step protocol for the synthesis of **2-Methyl-3-hydroxy-6-iodopyridine**, a valuable heterocyclic building block in medicinal chemistry and drug development. The protocol is designed for researchers, scientists, and professionals in the field, offering not just a procedure, but also the underlying scientific rationale for key experimental choices.

Introduction

2-Methyl-3-hydroxy-6-iodopyridine is a key intermediate in the synthesis of a variety of pharmacologically active compounds. The presence of the iodine atom at the 6-position provides a versatile handle for further functionalization through various cross-coupling reactions, such as Suzuki, Sonogashira, and Buchwald-Hartwig aminations. This allows for the introduction of diverse molecular fragments, making it an attractive scaffold for the exploration of new chemical space in drug discovery.

The synthetic strategy outlined herein follows a robust and reliable three-step sequence starting from the commercially available 2-methyl-3-hydroxypyridine. This approach involves an

initial N-oxidation to activate the pyridine ring, followed by a regioselective iodination, and a final deoxygenation to yield the target compound.

Overall Synthetic Scheme

The synthesis of **2-Methyl-3-hydroxy-6-iodopyridine** is achieved through the following three-step reaction sequence:



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Caption: Three-step synthesis of **2-Methyl-3-hydroxy-6-iodopyridine**.

Materials and Reagents

Reagent/Material	Grade	Supplier
2-Methyl-3-hydroxypyridine	≥98%	Commercially Available
m-Chloroperoxybenzoic acid (m-CPBA)	77%	Commercially Available
Dichloromethane (DCM)	Anhydrous	Commercially Available
Sodium bicarbonate (NaHCO ₃)	Reagent	Commercially Available
Sodium sulfate (Na ₂ SO ₄)	Anhydrous	Commercially Available
N-Iodosuccinimide (NIS)	≥98%	Commercially Available
Acetonitrile (ACN)	Anhydrous	Commercially Available
Sodium thiosulfate (Na ₂ S ₂ O ₃)	Reagent	Commercially Available
Palladium(II) acetate (Pd(OAc) ₂)	98%	Commercially Available
1,1'-Bis(diphenylphosphino)ferrocene (dppf)	97%	Commercially Available
Triethylamine (Et ₃ N)	≥99%	Commercially Available
Toluene	Anhydrous	Commercially Available
Ethyl acetate (EtOAc)	Reagent	Commercially Available
Hexanes	Reagent	Commercially Available
Deionized water	In-house	

Experimental Protocols

Step 1: Synthesis of 2-Methyl-3-hydroxypyridine N-oxide

Rationale: The N-oxidation of the pyridine ring is a crucial first step to activate the molecule for electrophilic substitution. The N-oxide group increases the electron density at the C2, C4, and C6 positions, making them more susceptible to attack by electrophiles.^[1] m-

Chloroperoxybenzoic acid (m-CPBA) is a widely used and effective oxidizing agent for this transformation, typically providing clean reactions and high yields.[2]

Procedure:

- To a stirred solution of 2-methyl-3-hydroxypyridine (1.0 eq) in anhydrous dichloromethane (DCM, 10 mL per gram of starting material) at 0 °C (ice bath), add m-chloroperoxybenzoic acid (m-CPBA, 77%, 1.2 eq) portion-wise over 15 minutes.
- Allow the reaction mixture to slowly warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Upon completion, dilute the reaction mixture with DCM and wash with a saturated aqueous solution of sodium bicarbonate (3 x 20 mL) to quench the excess m-CPBA and remove the m-chlorobenzoic acid byproduct.
- Wash the organic layer with brine (1 x 20 mL), dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel (eluting with a gradient of methanol in dichloromethane) to afford 2-methyl-3-hydroxypyridine N-oxide as a solid.

Step 2: Synthesis of 2-Methyl-3-hydroxy-6-iodopyridine N-oxide

Rationale: With the pyridine ring activated by the N-oxide group, regioselective iodination can be achieved. N-Iodosuccinimide (NIS) is a mild and effective iodinating agent for electron-rich aromatic and heteroaromatic compounds. The electronic directing effects of the N-oxide and the hydroxyl group are expected to favor iodination at the C6 position.

Procedure:

- Dissolve 2-methyl-3-hydroxypyridine N-oxide (1.0 eq) in anhydrous acetonitrile (ACN, 15 mL per gram of starting material).

- Add N-Iodosuccinimide (NIS, 1.1 eq) to the solution and stir the mixture at room temperature for 4-6 hours.
- Monitor the reaction by TLC. The reaction can be gently heated to 40-50 °C if the reaction is sluggish.
- Once the reaction is complete, cool the mixture to room temperature and quench with a saturated aqueous solution of sodium thiosulfate (10 mL) to remove any unreacted iodine.
- Extract the product with ethyl acetate (3 x 25 mL).
- Combine the organic layers, wash with brine (1 x 20 mL), dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (eluting with a gradient of ethyl acetate in hexanes) to yield **2-methyl-3-hydroxy-6-iodopyridine** N-oxide.

Step 3: Synthesis of 2-Methyl-3-hydroxy-6-iodopyridine

Rationale: The final step is the deoxygenation of the N-oxide to yield the target pyridine. A variety of methods are available for this transformation.^[3] A palladium-catalyzed transfer deoxygenation using triethylamine as the oxygen acceptor is a chemoselective and efficient method that is tolerant of various functional groups, including halogens and hydroxyls.^{[4][5]}

Procedure:

- To a solution of **2-methyl-3-hydroxy-6-iodopyridine** N-oxide (1.0 eq) in anhydrous toluene (20 mL per gram of starting material), add palladium(II) acetate (Pd(OAc)₂, 0.03 eq) and 1,1'-bis(diphenylphosphino)ferrocene (dppf, 0.06 eq).
- Add triethylamine (Et₃N, 3.0 eq) to the mixture.
- Heat the reaction mixture to 100-110 °C and stir for 8-12 hours under an inert atmosphere (e.g., nitrogen or argon).
- Monitor the reaction by TLC.

- Upon completion, cool the reaction mixture to room temperature and filter through a pad of celite to remove the palladium catalyst.
- Concentrate the filtrate under reduced pressure.
- Purify the residue by column chromatography on silica gel (eluting with a gradient of ethyl acetate in hexanes) to afford **2-Methyl-3-hydroxy-6-iodopyridine** as a solid.

Safety Precautions

- All manipulations should be performed in a well-ventilated fume hood.
- Personal protective equipment (PPE), including safety glasses, a lab coat, and gloves, should be worn at all times.
- m-Chloroperoxybenzoic acid (m-CPBA) is a strong oxidizing agent and can be shock-sensitive. Handle with care.
- Dichloromethane and acetonitrile are volatile and toxic. Avoid inhalation and skin contact.
- Palladium catalysts are flammable and should be handled with care.

Characterization Data

The final product, **2-Methyl-3-hydroxy-6-iodopyridine**, should be characterized by standard analytical techniques to confirm its identity and purity.

Property	Value
Molecular Formula	C ₆ H ₆ INO
Molecular Weight	235.02 g/mol
Appearance	Off-white to light brown solid
CAS Number	848952-39-6

Expected analytical data would include ¹H NMR, ¹³C NMR, and Mass Spectrometry, which should be consistent with the structure of **2-Methyl-3-hydroxy-6-iodopyridine**.

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